

# Physicochemical Characteristics of 2,6-Dichloroaniline: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,6-Dichloroaniline

Cat. No.: B118687

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physicochemical characteristics of **2,6-dichloroaniline**. The information is curated for researchers, scientists, and professionals in drug development, with a focus on delivering precise data and methodological context.

## Core Physicochemical Data

**2,6-Dichloroaniline** (CAS No: 608-31-1) is a chlorinated aromatic amine that serves as a vital intermediate in the synthesis of various products, including dyes, pesticides, and pharmaceuticals such as clonidine and diclofenac.<sup>[1][2]</sup> Its physical state at room temperature is a white to light brown crystalline solid.<sup>[1][3]</sup>

The quantitative physicochemical properties of **2,6-dichloroaniline** are summarized in the tables below for ease of reference and comparison.

Identifier	Value	Source(s)
IUPAC Name	2,6-dichloroaniline	<sup>[1][4]</sup>
CAS Number	608-31-1	<sup>[2][3]</sup>
Chemical Formula	C <sub>6</sub> H <sub>5</sub> Cl <sub>2</sub> N	<sup>[2][5]</sup>
Molecular Weight	162.01 g/mol	<sup>[2][6]</sup>

Physical Property	Value	Source(s)
Melting Point	35 - 40 °C	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Boiling Point	228 °C	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Vapor Pressure	0.1 ± 0.4 mmHg at 25°C	<a href="#">[5]</a>
Flash Point	118 - 118 °C	<a href="#">[7]</a> <a href="#">[8]</a>
Appearance	White to light brown crystalline solid	<a href="#">[1]</a> <a href="#">[3]</a>

Solubility & Partitioning	Value	Source(s)
Water Solubility	1.6 g/L (at 20 °C)	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Solubility in Organic Solvents	Soluble in ethanol and acetone	<a href="#">[3]</a>
LogP (Octanol-Water Partition Coefficient)	2.89	<a href="#">[5]</a>
pKa	0.71 ± 0.10 (Predicted)	<a href="#">[3]</a> <a href="#">[9]</a>

## Experimental Protocols

The determination of the physicochemical properties listed above is guided by standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure data reliability and reproducibility.

### Melting Point Determination (OECD 102)

The melting point of **2,6-dichloroaniline** is determined using methods outlined in OECD Guideline 102.[\[10\]](#)[\[11\]](#)[\[12\]](#) This guideline describes several techniques, including the capillary tube method, hot-stage microscopy, and differential scanning calorimetry (DSC).[\[12\]](#)[\[13\]](#)

Capillary Tube Method (General Protocol):

- A small, finely powdered sample of **2,6-dichloroaniline** is packed into a thin-walled capillary tube.
- The capillary tube is placed in a heated bath or metal block alongside a calibrated thermometer.[\[14\]](#)
- The temperature is raised at a controlled rate (e.g., 1-3 K/min).[\[14\]](#)
- The temperatures at which the substance begins to melt and at which it becomes completely liquid are recorded as the melting range.[\[14\]](#)

## Water Solubility (OECD 105)

The water solubility is determined following OECD Guideline 105, which details the flask method and the column elution method.[\[15\]](#)[\[16\]](#)[\[17\]](#) Given the solubility of **2,6-dichloroaniline** is above  $10^{-2}$  g/L, the flask method is appropriate.[\[17\]](#)

Flask Method (General Protocol):

- An excess amount of **2,6-dichloroaniline** is added to a flask containing purified water.
- The flask is agitated at a constant temperature (e.g., 20 °C) for a sufficient period to reach equilibrium (saturation).[\[17\]](#)
- The mixture is then centrifuged or filtered to separate the undissolved solid.
- The concentration of **2,6-dichloroaniline** in the clear aqueous solution is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).

## Partition Coefficient (n-octanol/water) (OECD 107/117)

The n-octanol/water partition coefficient (LogP) is a measure of a substance's lipophilicity and is determined using methods like the shake flask method (OECD 107) or the HPLC method (OECD 117).[\[18\]](#)

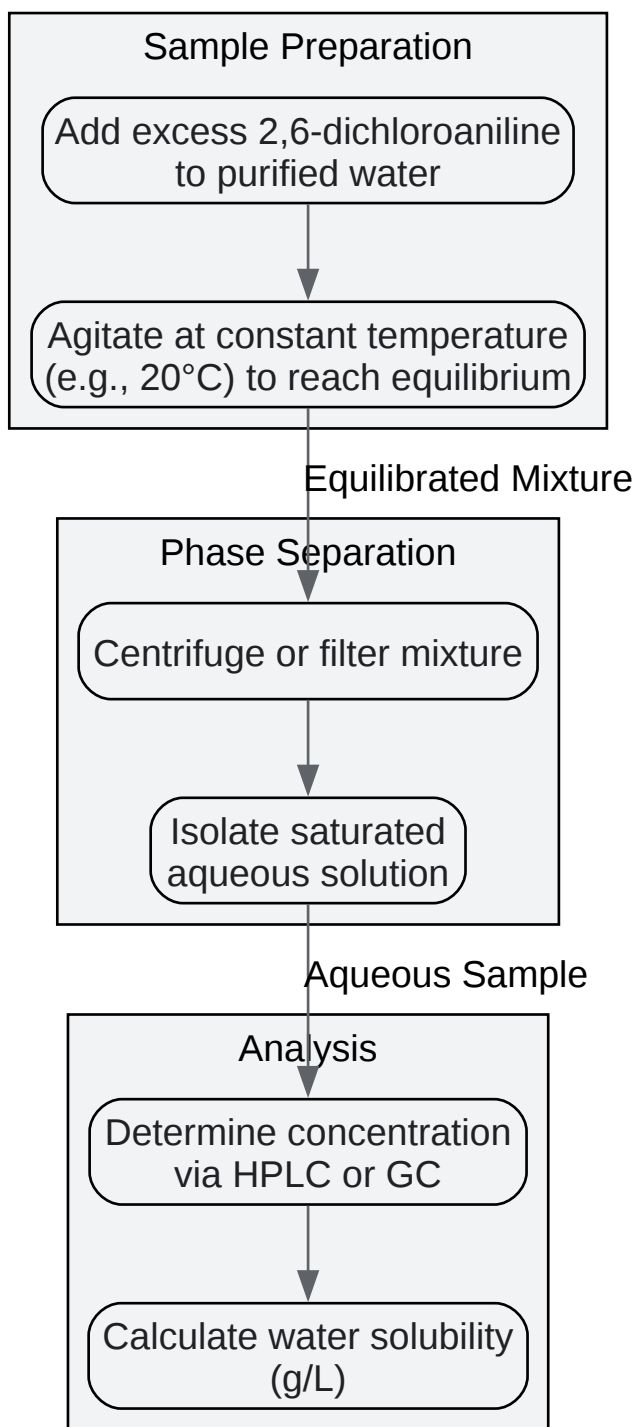
Shake Flask Method (OECD 107 - General Protocol):

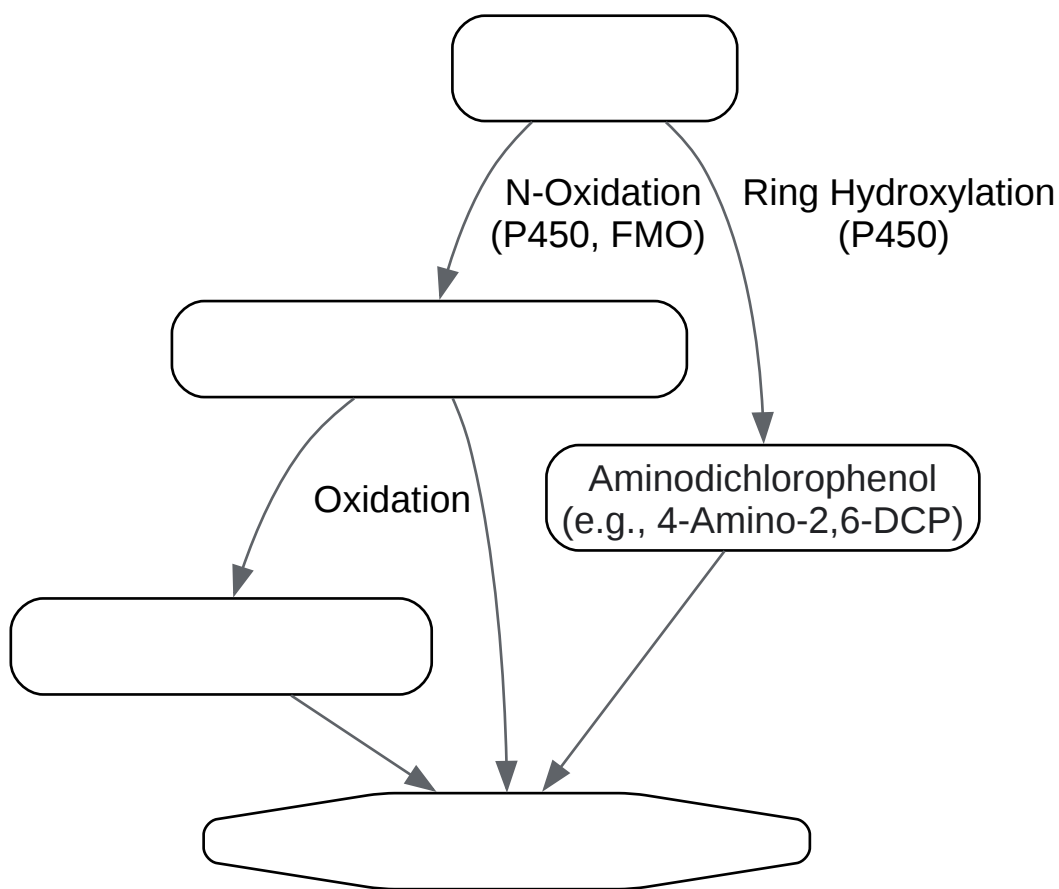
- A known amount of **2,6-dichloroaniline** is dissolved in a mixture of n-octanol and water that have been pre-saturated with each other.
- The mixture is shaken vigorously to allow for the partitioning of the substance between the two phases until equilibrium is reached.<sup>[18]</sup>
- The mixture is then centrifuged to ensure complete separation of the n-octanol and water layers.<sup>[18]</sup>
- The concentration of **2,6-dichloroaniline** in each phase is measured.
- The partition coefficient is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase.

## Visualizations

### Experimental Workflow for Solubility Determination

The following diagram illustrates a generalized workflow for determining the water solubility of **2,6-dichloroaniline** using the flask method as described in OECD Guideline 105.





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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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